

# Application Notes and Protocols for Ring-Closing Enyne Metathesis (RCEYM)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Nona-1,3-dien-5-yne*

CAS No.: 66426-76-4

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## Introduction

Ring-Closing Enyne Metathesis (RCEYM) is a powerful and atom-economical carbon-carbon bond-forming reaction that enables the synthesis of cyclic 1,3-dienes from acyclic enyne precursors.[1][2] This reaction is catalyzed by transition metal carbene complexes, most notably ruthenium-based catalysts developed by Grubbs and others.[1][3] RCEYM has emerged as a vital tool in modern organic synthesis, particularly for the construction of functionalized carbocycles and heterocycles, which are core scaffolds in many natural products and pharmaceutical agents.[1][3][4]

The reaction proceeds through a catalytic cycle involving the formation of metallacyclobutene and metallacyclobutane intermediates.[1][4] The thermodynamic driving force for this transformation is the formation of a stable, conjugated 1,3-diene system within the cyclic product.[1][2] Depending on the initial interaction of the catalyst with either the alkene ("ene-then-yne") or the alkyne ("yne-then-ene"), different reaction pathways can be followed, which can influence the reaction's outcome.[4]

These protocols provide an overview of the reaction conditions, representative procedures for the synthesis of nitrogen- and oxygen-containing heterocycles, and guidelines for product purification.

## Catalysts and Reaction Conditions

The choice of catalyst and reaction conditions is critical for a successful RCEYM reaction. Second-generation Grubbs and Hoveyda-Grubbs catalysts are often preferred due to their higher activity and broader functional group tolerance compared to first-generation catalysts.

Commonly Used Catalysts:

| Catalyst Name                                    | Structure                                            | Key Features                                                          |
|--------------------------------------------------|------------------------------------------------------|-----------------------------------------------------------------------|
| Grubbs Catalyst®, 1st Generation (G-I)           | $(PCy_3)_2Cl_2Ru=CHPh$                               | Good general-purpose catalyst.                                        |
| Grubbs Catalyst®, 2nd Generation (G-II)          | $(SiMe_3)(PCy_3)Cl_2Ru=CHPh$                         | Higher activity and better functional group tolerance than G-I.       |
| Hoveyda-Grubbs Catalyst®, 2nd Generation (HG-II) | $(SiMe_3)(o\text{-isopropoxyphenylmethylene})RuCl_2$ | High stability and allows for easier removal of ruthenium byproducts. |

Table 1: General Reaction Parameters for RCEYM

| Parameter        | Typical Range/Value               | Notes                                                                                                                                                        |
|------------------|-----------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Catalyst Loading | 1-10 mol%                         | Higher loadings may be needed for challenging substrates.                                                                                                    |
| Solvent          | Dichloromethane (DCM),<br>Toluene | Must be anhydrous and degassed.                                                                                                                              |
| Concentration    | 0.002 - 0.1 M                     | Higher dilution favors intramolecular cyclization over intermolecular oligomerization.                                                                       |
| Temperature      | Room Temperature to 80 °C         | Higher temperatures can improve rates but may lead to catalyst decomposition.                                                                                |
| Atmosphere       | Inert (Argon or Nitrogen)         | Essential to prevent catalyst deactivation.                                                                                                                  |
| Ethylene Gas     | 1 atm (bubbling)                  | Often used to increase catalyst turnover and reaction rates, especially for terminal alkynes.<br><a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |

## Experimental Protocols

The following protocols are representative examples for the synthesis of five- and six-membered heterocycles via RCEYM.

### Protocol 1: Synthesis of a Chiral Pyrrolidine Derivative (5-Membered N-Heterocycle)

This protocol is adapted from the synthesis of chiral pyrrolidine derivatives as reported by Yang, Alper, and Xiao (2007).[\[5\]](#) It demonstrates the cyclization of an enyne containing a basic nitrogen atom without the need for an ethylene atmosphere.

Table 2: Reaction Conditions for Pyrrolidine Synthesis[\[5\]](#)

| Entry | Substrate                            | Catalyst (mol%) | Solvent | Time (h) | Yield (%) |
|-------|--------------------------------------|-----------------|---------|----------|-----------|
| 1     | N-allyl-N-(1-phenylprop-2-ynyl)amine | G-II (5)        | DCM     | 2        | 95        |
| 2     | N-allyl-N-(1-phenylprop-2-ynyl)amine | G-I (5)         | DCM     | 12       | 89        |

#### Materials:

- N-allyl-N-(1-phenylprop-2-ynyl)amine (1.0 equiv)
- Grubbs Catalyst®, 2nd Generation (G-II) (0.05 equiv)
- Anhydrous, degassed Dichloromethane (DCM)
- Argon or Nitrogen gas supply
- Standard laboratory glassware (Schlenk flask, syringes, etc.)
- Silica gel for chromatography

#### Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere (Argon), dissolve the enyne substrate in anhydrous, degassed DCM to a concentration of 0.05 M.
- To this solution, add the Grubbs Catalyst®, 2nd Generation (5 mol%) in one portion.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2 hours.
- Upon completion, concentrate the reaction mixture under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate) to afford the desired pyrrolidine derivative.

## Protocol 2: Synthesis of a Dihydropyran Derivative (6-Membered O-Heterocycle)

This protocol outlines a general procedure for the synthesis of dihydropyrans, which is applicable to a range of oxaenediyne substrates.<sup>[6]</sup> This method highlights the use of an ethylene atmosphere, which can be crucial for achieving high yields.

Table 3: Reaction Conditions for Dihydropyran Synthesis<sup>[6]</sup>

| Entry | Substrate                   | Catalyst (mol%) | Atmosphere | Solvent | Time (h) | Yield (%) |
|-------|-----------------------------|-----------------|------------|---------|----------|-----------|
| 1     | 4-(allyloxy)hepta-1,6-diyne | G-I (5)         | Ethylene   | DCM     | 24       | 91        |
| 2     | 4-(allyloxy)hepta-1,6-diyne | G-II (5)        | Argon      | DCM     | 24       | 65        |
| 3     | 4-(allyloxy)hepta-1,6-diyne | HG-II (5)       | Argon      | DCM     | 24       | 72        |

### Materials:

- Oxaenediyne substrate (e.g., 4-(allyloxy)hepta-1,6-diyne) (1.0 equiv)
- Grubbs Catalyst®, 1st Generation (G-I) (0.05 equiv)
- Anhydrous Dichloromethane (DCM)

- Ethylene gas supply (balloon)
- Standard laboratory glassware

Procedure:

- Degas anhydrous DCM by bubbling ethylene through it for several minutes.
- In a flask equipped with a stir bar and an ethylene-filled balloon, dissolve the oxaenediyne substrate (1.0 equiv) in the ethylene-saturated DCM to a concentration of 0.1 M.
- In a separate vial, dissolve the Grubbs Catalyst®, 1st Generation (0.05 equiv) in a small amount of ethylene-saturated DCM.
- Add the catalyst solution to the substrate solution and stir the mixture under the ethylene atmosphere at 25 °C for 24 hours.
- After the reaction is complete, filter the mixture through a short pad of silica gel, washing with DCM.
- Carefully concentrate the organic solution under reduced pressure to yield the crude product.
- If necessary, purify the product further by flash column chromatography.

## Purification of RCEYM Products

A significant challenge in metathesis reactions is the removal of residual ruthenium catalyst and byproducts, which can be colored and may interfere with subsequent reactions.<sup>[7]</sup>

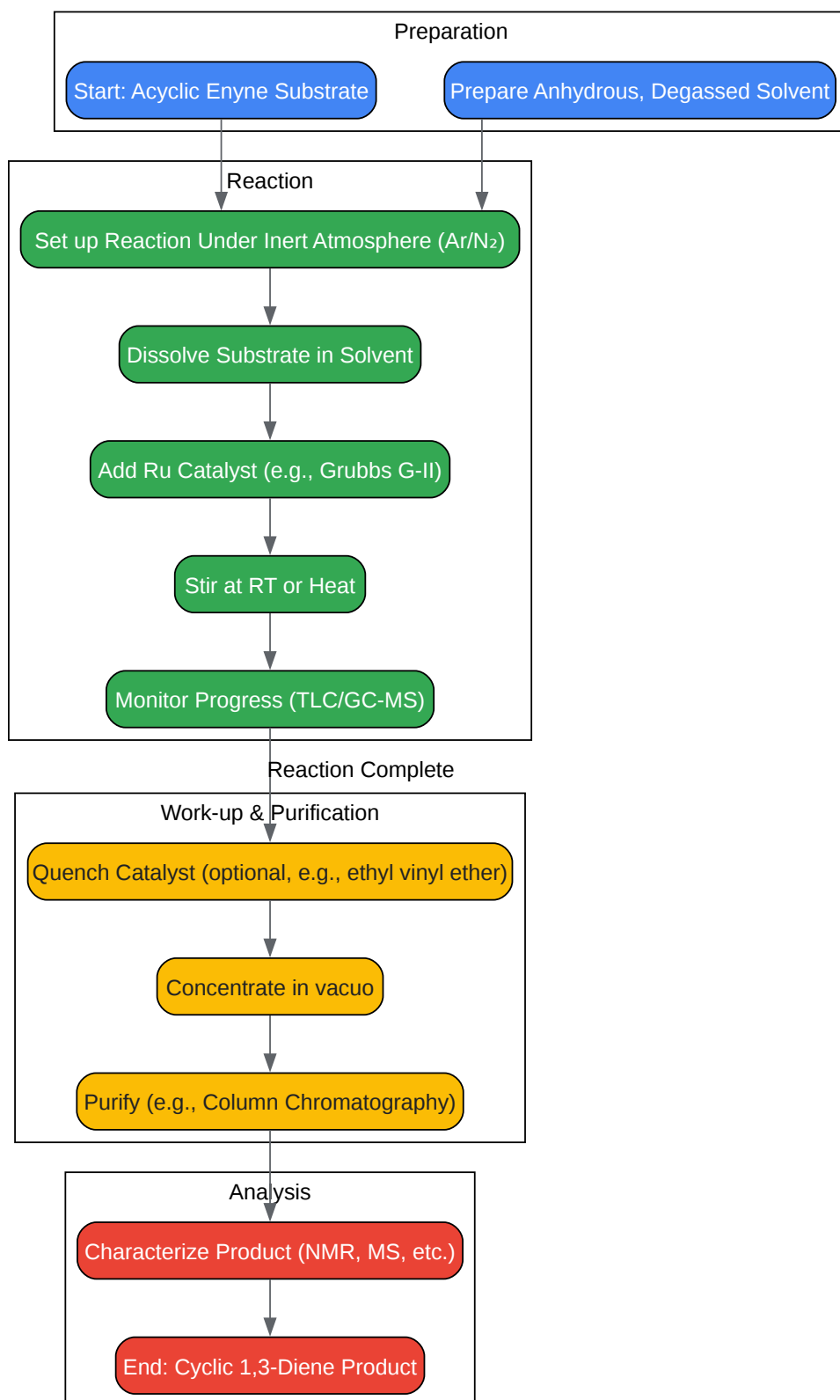
Table 4: Common Methods for Ruthenium Removal

| Method                     | Reagent/Material                      | Procedure                                                                                                                                               | Reference |
|----------------------------|---------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Silica Gel Chromatography  | Silica Gel                            | Standard column chromatography is often sufficient for many products.                                                                                   | [6]       |
| Activated Carbon Treatment | Activated Charcoal                    | Stirring the crude product with activated charcoal, followed by filtration.                                                                             | [7]       |
| Isocyanide Scavenging      | Carboxylate-functionalized isocyanide | Add scavenger to the crude reaction mixture, stir for ~30 min, then purify by filtration through silica gel. This method rapidly quenches the catalyst. | [8]       |
| DMSO Treatment             | Dimethyl sulfoxide (DMSO)             | Treat the crude reaction mixture with DMSO (50 equiv relative to catalyst) and silica gel, stir for 12 hours, then filter.                              | [7]       |

## Visualizing the Workflow and Mechanism

### General RCEYM Experimental Workflow

The following diagram illustrates the typical workflow for a Ring-Closing Enyne Metathesis experiment.

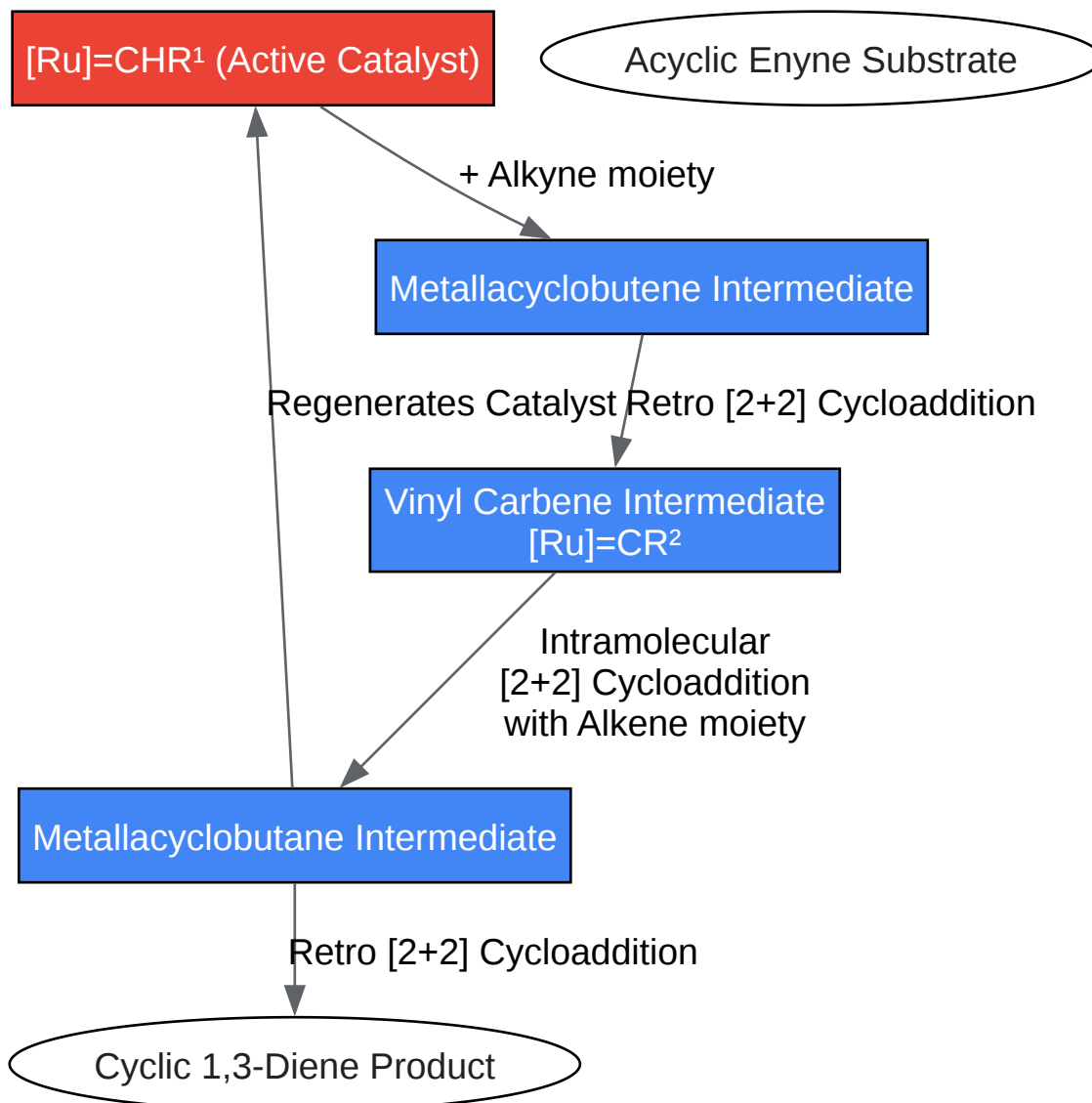


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Caption: General workflow for a typical RCEYM experiment.

## Catalytic Cycle of Ring-Closing Enyne Metathesis

This diagram illustrates the generally accepted "yne-then-ene" catalytic cycle for RCEYM.



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Caption: Simplified catalytic cycle for RCEYM ("yne-then-ene" pathway).

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- To cite this document: BenchChem. [Application Notes and Protocols for Ring-Closing Enyne Metathesis (RCEYM)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14481926/docs#application-notes-and-protocols-for-ring-closing-enyne-metathesis-rceym\]](https://www.benchchem.com/product/b14481926/docs#application-notes-and-protocols-for-ring-closing-enyne-metathesis-rceym)

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